Spectroscopic Characterization of (1H-Imidazol-2-yl)methanediol

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Compound of Interest

Compound Name:	*(1H-Imidazol-2-yl)methanediol*
Cat. No.:	*B11773722*

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Core Directive: The Dynamic Equilibrium Framework

This guide departs from static chemical characterization templates because **(1H-Imidazol-2-yl)methanediol** is not a static target. It is the gem-diol (hydrate) form of imidazole-2-carboxaldehyde, existing in a sensitive, pH-dependent equilibrium.

For the researcher, "characterization" of this compound is synonymous with defining the conditions of its existence. You are not just analyzing a molecule; you are analyzing a hydration equilibrium shifted by protonation and solvation.

This guide is structured to help you:

- Isolate the species (trapping the kinetic/thermodynamic product).
- Distinguish it from the parent aldehyde using orthogonal spectroscopic methods.
- Quantify the equilibrium constants in aqueous media.

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Chemical Identity & Mechanism

Target Species: **(1H-Imidazol-2-yl)methanediol** Parent Species: 1H-Imidazole-2-carboxaldehyde (2-Formylimidazole) CAS (Parent): 10111-08-7 Molecular Formula: C

H

N

O

(Diol) vs. C

H

N

O (Aldehyde)

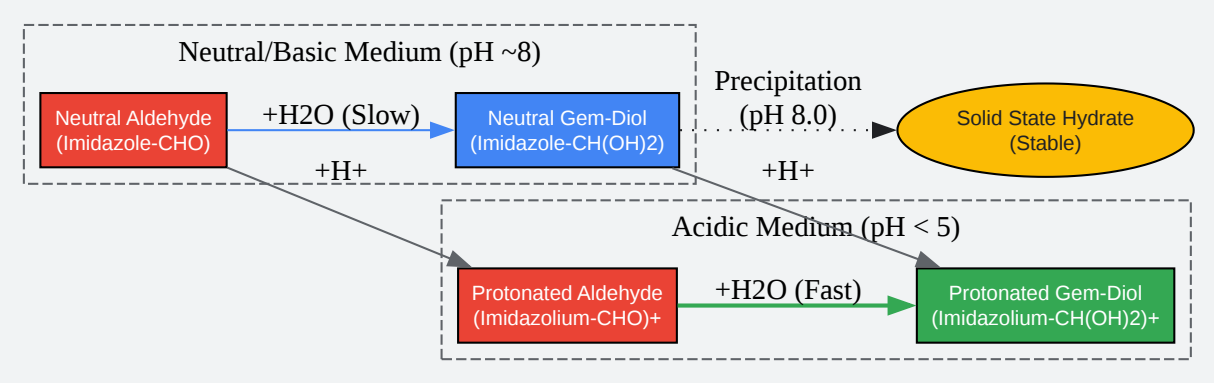
The Hydration Equilibrium

The formation of the gem-diol is driven by the electrophilicity of the carbonyl carbon.[1] In imidazole-2-carboxaldehyde, this is modulated by the protonation state of the imidazole ring.

- Acidic Conditions (pH < 5): The imidazole ring is protonated (imidazolium). The positive charge exerts a strong electron-withdrawing inductive effect (-I), activating the carbonyl toward nucleophilic attack by water. Result: The gem-diol is the dominant species.[2]
- Alkaline Conditions (pH ~ 8.0): The neutral imidazole allows for the precipitation of the stable hydrate form due to intermolecular hydrogen bonding networks that stabilize the diol in the solid state.
- Dehydration: In non-aqueous solvents (DMSO, CDCl

) or at high temperatures, the equilibrium reverts rapidly to the aldehyde.

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Figure 1: The pH-dependent hydration equilibrium of imidazole-2-carboxaldehyde. Note the stabilization of the diol form under acidic conditions and its precipitation at pH 8.0.[1][3][4]

Experimental Protocols

Protocol A: Isolation of the Solid Hydrate

Rationale: While typically unstable, the hydrate can be trapped in the solid state by exploiting solubility differences at specific pH levels.

- Dissolution: Dissolve 1.0 g of imidazole-2-carboxaldehyde in 10 mL of 1 M HCl. The solution should be clear and acidic (pH ~1-2), ensuring full conversion to the protonated gem-diol.
- Neutralization: Slowly add 1 M NaOH dropwise with vigorous stirring. Monitor pH continuously.
- Precipitation Target: Adjust pH exactly to 8.0. At this isoelectric point, the neutral hydrate species becomes less soluble than the aldehyde due to strong intermolecular hydrogen bonding (lattice energy stabilization).
- Filtration: A white precipitate will form. Filter immediately under vacuum.
- Drying: Dry the solid in a desiccator over P

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O

at room temperature. Do not heat, as this will drive dehydration back to the aldehyde.

Protocol B: NMR Sample Preparation

Rationale: Solvent choice dictates which species you observe. DMSO-d

favors the aldehyde; D

O favors the diol (especially at low pD).

- For Diol Observation: Dissolve the solid in D

  O. If necessary, adjust pD to < 4 using DCl to stabilize the diol form.

- For Aldehyde Observation: Dissolve in DMSO-d

  or Acetone-d

  . These hygroscopic, aprotic solvents shift the equilibrium toward the carbonyl form.

Spectroscopic Characterization Guide

Nuclear Magnetic Resonance (NMR)

NMR is the definitive method for distinguishing the

hybridized carbonyl carbon from the

hybridized diol carbon.

Comparative Data Table: Aldehyde vs. Gem-Diol[1]

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Feature	Aldehyde Form (DMSO-d)	Gem-Diol Form (D O, Acidic)	Diagnostic Shift
H Carbonyl/Methine	9.7 - 9.9 ppm (s, 1H)	6.0 - 6.3 ppm (s, 1H)	Upfield shift of ~3.5 ppm
C Carbonyl/Methine	180 - 185 ppm	85 - 90 ppm	Upfield shift of ~95 ppm
Imidazole Ring Protons	Distinct AA'BB' or singlets	Shifted downfield due to protonation	Ring current changes
Exchangeable Protons	N-H visible in DMSO	N-H and O-H exchange with D O	Disappear in D O

Key Mechanism: The transformation from C=O to C(OH)

changes the hybridization of the exocyclic carbon from

to

. This results in a massive shielding effect, moving the carbon signal from the "carbonyl region" (>180 ppm) to the "aliphatic/ether region" (<100 ppm).

UV-Visible Spectroscopy

UV-Vis provides a rapid, non-destructive way to monitor the equilibrium in real-time.

- Aldehyde (Chromophore): The conjugated

  system between the imidazole ring and the carbonyl group results in a strong absorption band.

  - : ~285 - 290 nm
  - : ~13,700 M

    cm

- Gem-Diol (Auxochrome): Hydration breaks the conjugation. The imidazole ring remains, but the exocyclic double bond is lost.
  - : ~210 - 215 nm (Hypsochromic shift)
  - : ~7,800 M

    cm

Application: To measure the hydration equilibrium constant (

), perform a titration. Measure absorbance at 287 nm as a function of pH. The decrease in absorbance at 287 nm correlates directly to the formation of the "invisible" diol at that wavelength.

Infrared Spectroscopy (FTIR)

Useful for solid-state characterization of the precipitated hydrate.

- Aldehyde: Sharp, intense band at 1680–1700 cm

  (C=O stretch).
- Gem-Diol:
  - Absence of the carbonyl band at 1690 cm

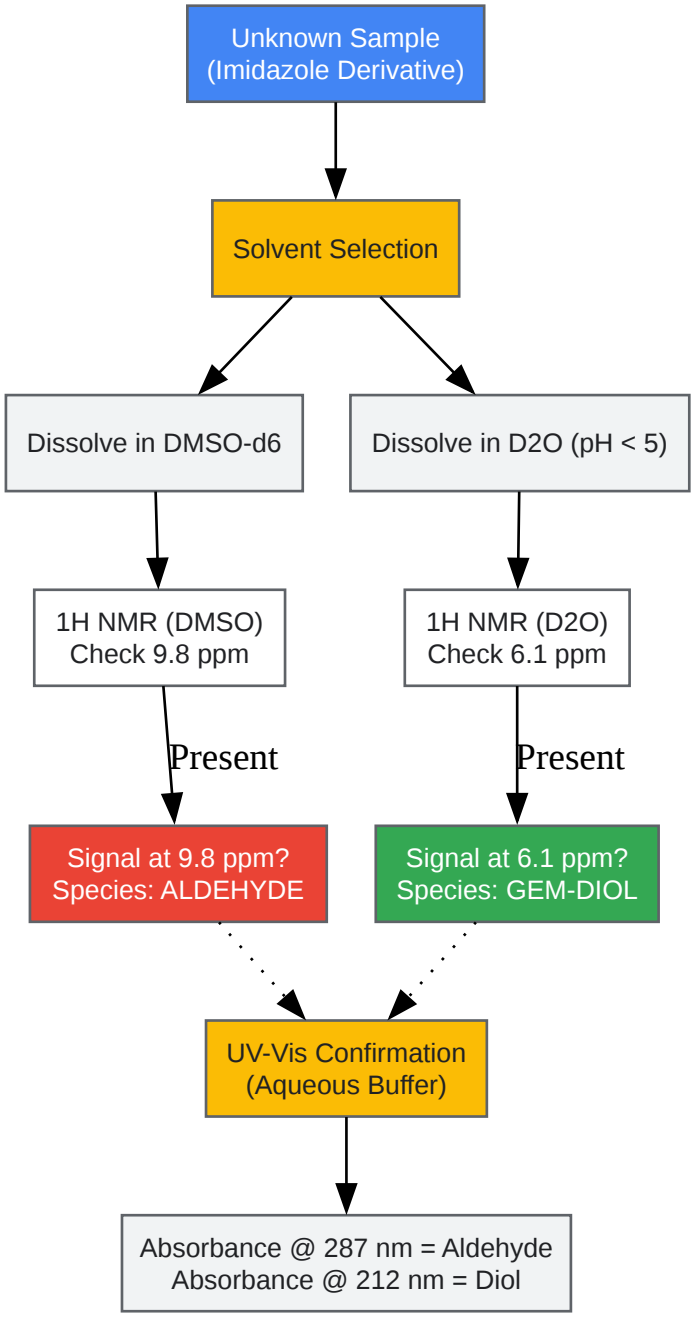
    .
  - Broad, strong band at 3200–3500 cm

    (O-H stretch, H-bonded).
  - Strong bands in the 1000–1100 cm

    region (C-O stretch).

Analytical Workflow Diagram

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Figure 2: Decision tree for spectroscopic identification. Solvent choice is the critical variable determining which species is observed.

References

- Lázaro Martínez, J. M., Romasanta, P. N., Chattah, A. K., & Buldain, G. Y. (2010). NMR Characterization of Hydrate and Aldehyde Forms of Imidazole-2-carboxaldehyde and

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Derivatives. The Journal of Organic Chemistry, 75(10), 3208–3213. Link

- Watson, L. J., Scholer, E., Calvert, C. H. V., & Navea, J. G. (2019).[2] pH Dependence of the Imidazole-2-carboxaldehyde Hydration Equilibrium: Implications for Atmospheric Light Absorbance. The Journal of Physical Chemistry A, 123(8), 1505-1513.[2] Link

- Crespi, A. F., Vega, D., Chattah, A., Monti, G., Buldain, G., & Lázaro-Martínez, J. L. (2016). Gem-Diol and Hemiacetal Forms in Formylpyridine and Vitamin-B6-Related Compounds: Solid-State NMR and Single-Crystal X-ray Diffraction Studies.[5] The Journal of Physical Chemistry A, 120(43), 8690–8701. Link

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Sources

- 1. researchgate.net [researchgate.net]
- 2. pubs.acs.org [pubs.acs.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. NMR characterization of hydrate and aldehyde forms of imidazole-2-carboxaldehyde and derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. semanticscholar.org [semanticscholar.org]
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